

Safeguarding Your Research: A Comprehensive Guide to Handling 3-Bromobenzoic Acid

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Compound of Interest

Compound Name: 3-Bromobenzoic acid

Cat. No.: B156896

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Essential safety and logistical protocols for the handling and disposal of **3-Bromobenzoic acid** are critical for ensuring a secure laboratory environment. Adherence to these guidelines is paramount for researchers, scientists, and drug development professionals to mitigate risks and maintain operational integrity.

3-Bromobenzoic acid is a compound that requires careful handling due to its potential health hazards. It is classified as a skin irritant, a serious eye irritant, and may cause respiratory irritation.^{[1][2][3][4]} This guide provides a detailed overview of the necessary personal protective equipment (PPE), handling procedures, and disposal plans to ensure the safe use of this chemical in a laboratory setting.

Hazard Identification and Classification

Understanding the specific hazards associated with **3-Bromobenzoic acid** is the foundation of safe laboratory practices. The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a clear framework for this.

Hazard Classification	GHS Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific target organ toxicity (single exposure)	Category 3	H335: May cause respiratory irritation

This table summarizes the GHS hazard classifications for **3-Bromobenzoic acid**.

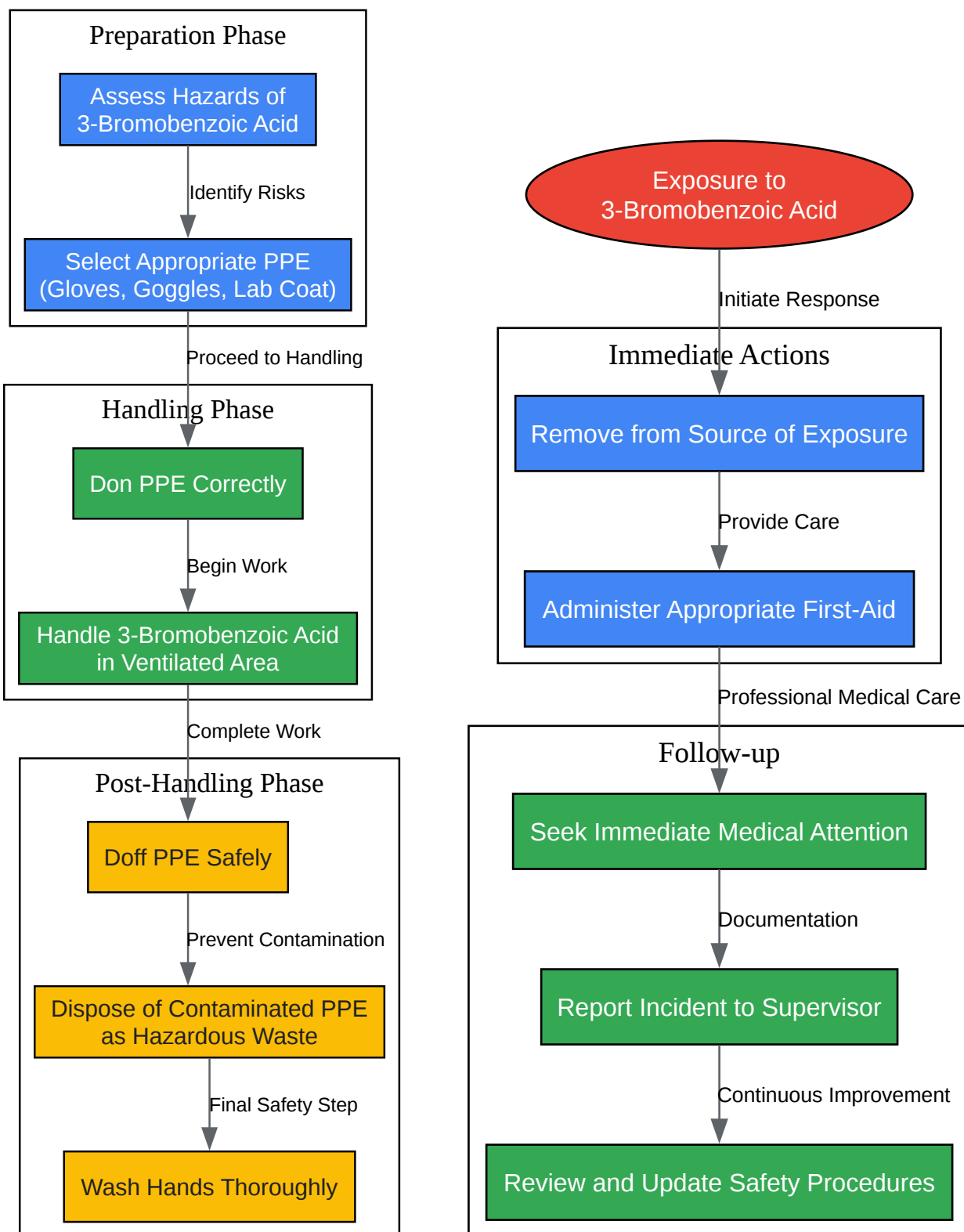
Personal Protective Equipment (PPE) Protocol

A multi-layered approach to personal protection is essential to prevent exposure. The following PPE is mandatory when handling **3-Bromobenzoic acid**.

PPE Category	Specification	Standard Compliance
Eye and Face Protection	Tightly fitting safety goggles or chemical safety goggles.	OSHA 29 CFR 1910.133 or European Standard EN166
Hand Protection	Chemical-impermeable gloves. Always inspect gloves prior to use and use proper glove removal technique.	
Skin and Body Protection	Fire/flame resistant and impervious clothing, such as a lab coat. For large spills, a full suit is recommended.	
Respiratory Protection	A full-face respirator is recommended if exposure limits are exceeded or irritation is experienced. For dust generation, a NIOSH or European Standard EN 149 approved respirator should be used.	OSHA 29 CFR 1910.134 or European Standard EN 149

This table outlines the required Personal Protective Equipment for handling **3-Bromobenzoic acid**.

Below is a workflow for the selection and use of Personal Protective Equipment (PPE) when handling **3-Bromobenzoic acid**.



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